

A Comprehensive Technical Review of Methyl Melissate

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Compound of Interest		
Compound Name:	Methyl melissate	
Cat. No.:	B164358	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl melissate, also known as methyl triacontanoate, is a long-chain fatty acid methyl ester with the chemical formula C31H62O2.[1] It is a naturally occurring compound found in various plant waxes and beeswax.[2] As a saturated fatty acid ester, it is characterized by a long aliphatic tail, which imparts significant lipophilicity to the molecule. This technical guide provides a comprehensive review of the current research on methyl melissate, including its physicochemical properties, natural sources, and potential biological activities. The guide also details relevant experimental protocols for its extraction, isolation, and biological evaluation, and presents a logical workflow for future research in the form of a Graphviz diagram. While research directly focused on methyl melissate is limited, this guide also incorporates contextual data from related long-chain fatty acid esters to provide a broader perspective for drug discovery and development.

Physicochemical Properties of Methyl Melissate

A clear understanding of the physicochemical properties of **methyl melissate** is fundamental for its handling, formulation, and interpretation of biological data. The available data is summarized in the table below.



Property	Value	Source(s)
Molecular Formula	C31H62O2	[1][3]
Molecular Weight	466.84 g/mol	[1][3]
CAS Number	629-83-4	[1][3]
Appearance	White to almost white powder or crystal; Beige powder	[1][3]
Melting Point	70 - 74 °C (158 - 165.2 °F)	[3][4]
Boiling Point	Not available	[4]
Solubility	Insoluble in water; Soluble in non-polar organic solvents like hexane, benzene, and chloroform.[2] Partly miscible with water.[4]	[2][4]
Vapor Pressure	Negligible	[4]
log Kow (Octanol-Water Partition Coefficient)	10-15 (estimated for Group A substances)	[4]
IUPAC Name	methyl triacontanoate	[1]
Synonyms	Methyl triacontanoate, Melissic acid methyl ester, n- Triacontanoic acid methyl ester	[1][3]

Natural Occurrence and Isolation

Methyl melissate has been identified as a component of various natural sources, particularly in plant epicuticular waxes and sediments. Its presence is often used as a biomarker for terrestrial plant input in environmental samples.[5]

Natural Sources:

Plants: Methyl melissate has been isolated from plants such as Symplocos racemosa,
 Costus speciosus, and Citrus sinensis.[5] It is a constituent of the waxes of many higher



plants.

• Environmental Samples: It has been detected in atmospheric aerosols (PM2.5), where its presence is linked to biomass burning and vegetation wax.[5] It is also found in soils, such as Chernozemic soils, resulting from the decomposition of plant matter.[5] Furthermore, it has been identified in river and lake sediments.[5]

Biological Activity and Therapeutic Potential

Direct research on the biological activities of pure **methyl melissate** is currently limited. However, the broader class of long-chain fatty acids and their esters are known to possess a range of biological effects. It is plausible that **methyl melissate** shares some of these properties.

Context from Related Compounds:

- Anti-inflammatory Activity: Fatty acid methyl esters have been investigated for their antiinflammatory properties. While no specific data exists for methyl melissate, other fatty acid methyl esters have shown potential in this area.
- Antimicrobial Activity: Long-chain fatty acids and their esters can exhibit antimicrobial activity by disrupting the cell membranes of bacteria and fungi.
- Cytotoxic Activity: Some long-chain fatty acid esters have been evaluated for their cytotoxic effects against cancer cell lines.

Due to the lack of specific data for **methyl melissate**, the following table presents a summary of biological activities observed for various fatty acid methyl esters to provide a contextual framework for future research.



Biological Activity	Compound/Ext ract	Assay	Results	Source(s)
Cytotoxicity	Isomeric acylated benzoquinones with tridecyl substituents	MTT assay against HL-60, SK-MEL, KB, BT- 549, and SK-OV- 3 carcinomas	IC50 values <1.1-4.2 microg/mL	[6]
Antioxidant	Isomeric acylated benzoquinones with tridecyl substituents	Not specified	Prominent antioxidant effect	[6]

Experimental Protocols

Detailed and standardized experimental protocols are crucial for the reliable investigation of **methyl melissate**'s properties and biological activities.

Extraction and Isolation of Fatty Acid Methyl Esters from Plant Material

This protocol describes a general method for the extraction and isolation of fatty acid methyl esters (FAMEs), including **methyl melissate**, from plant tissues.

- Sample Preparation: Fresh or dried plant material is ground into a fine powder to increase the surface area for extraction.
- Solvent Extraction: The powdered plant material is subjected to solvent extraction, typically using a non-polar solvent like hexane or a Soxhlet apparatus for exhaustive extraction.
- Transesterification: The lipid extract is then transesterified to convert fatty acids and
 triglycerides into their corresponding methyl esters. A common method involves heating the
 extract with methanol and a catalyst (e.g., sulfuric acid or sodium methoxide). A one-step
 method involves heating the fresh tissue with a reagent containing methanol, heptane,
 benzene, 2,2-dimethoxypropane, and H2SO4.[7]



- Purification: The resulting FAMEs are then purified. This can be achieved by liquid-liquid extraction, followed by column chromatography on silica gel to separate different classes of lipids and obtain pure FAMEs.
- Analysis: The purified FAME fraction is analyzed by Gas Chromatography-Mass
 Spectrometry (GC-MS) to identify and quantify individual FAMEs, including methyl
 melissate.[5] Nuclear Magnetic Resonance (NMR) spectroscopy can be used for structural
 confirmation.[5][8]

In Vitro Biological Assays

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.[9][10]

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of **methyl melissate** (dissolved in a suitable solvent like DMSO) for a specific duration (e.g., 24, 48, or 72 hours). Include a vehicle control (solvent only) and a positive control (a known cytotoxic agent).
- MTT Addition: Add MTT solution to each well and incubate for 2-4 hours. During this time, mitochondrial dehydrogenases in viable cells reduce the yellow MTT to purple formazan crystals.
- Solubilization: Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the solubilized formazan at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control. The IC50 value (the concentration of the compound that inhibits 50% of cell growth) can be determined by plotting a dose-response curve.

Foundational & Exploratory





Protein denaturation is a well-documented cause of inflammation. This assay assesses the ability of a compound to inhibit protein (egg albumin) denaturation.[11][12]

- Reaction Mixture Preparation: Prepare a reaction mixture containing egg albumin, phosphate-buffered saline (pH 6.4), and various concentrations of methyl melissate. A standard anti-inflammatory drug (e.g., diclofenac sodium) is used as a positive control.
- Incubation: Incubate the reaction mixtures at 37°C for 15 minutes.
- Heat-induced Denaturation: Induce denaturation by heating the mixtures at 70°C in a water bath for 5 minutes.
- Absorbance Measurement: After cooling, measure the turbidity of the solutions at 660 nm using a spectrophotometer.
- Data Analysis: Calculate the percentage inhibition of protein denaturation using the formula:
 % Inhibition = [(Absorbance of Control Absorbance of Sample) / Absorbance of Control] x
 100 The IC50 value can be determined from a dose-response curve.

This method is used to determine the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent, which is the lowest concentration that inhibits the visible growth of a microorganism.[13]

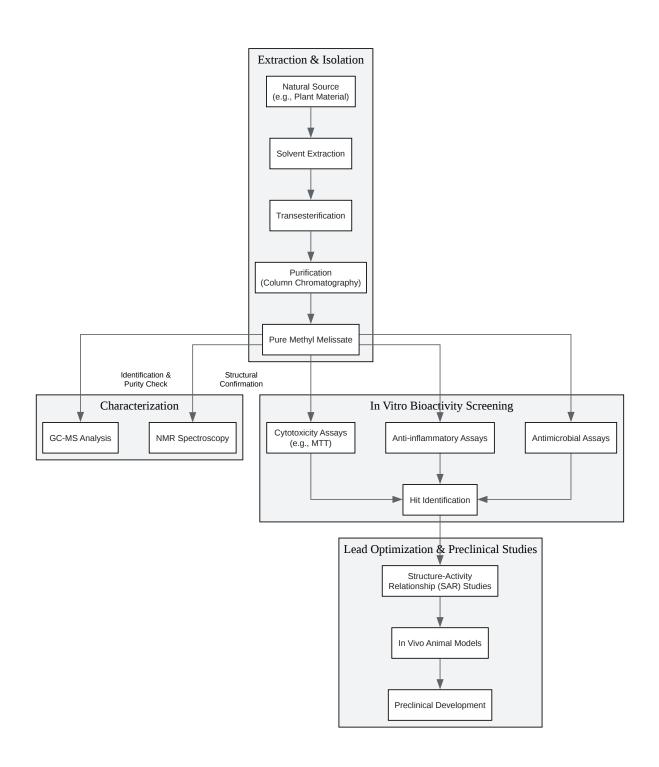
- Preparation of Bacterial Inoculum: Prepare a standardized suspension of the test bacterium in a suitable broth medium (e.g., Mueller-Hinton Broth).
- Serial Dilution of Compound: Perform a serial two-fold dilution of **methyl melissate** in a 96-well microtiter plate containing broth.
- Inoculation: Inoculate each well with the standardized bacterial suspension. Include a growth control (no compound) and a sterility control (no bacteria).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is determined as the lowest concentration of methyl melissate at which no visible bacterial growth (turbidity) is observed.



Visualizations Experimental Workflow for Bioactivity Screening of Methyl Melissate

The following diagram illustrates a general workflow for the investigation of the biological activities of **methyl melissate**, from its source to the identification of potential therapeutic leads.





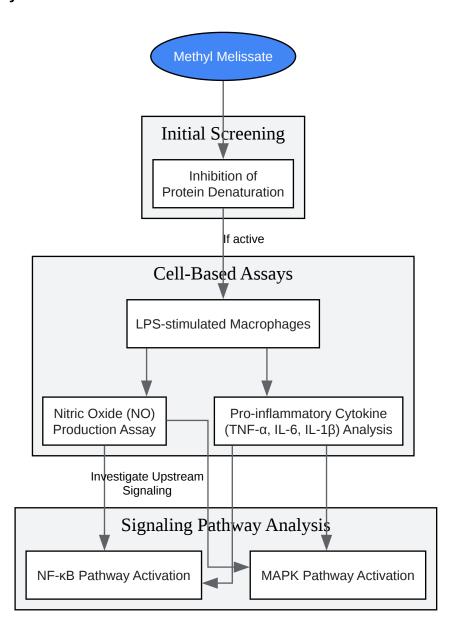
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Caption: A generalized workflow for the discovery and development of bioactive compounds from natural sources.

Logical Relationship for Investigating Anti-inflammatory Potential

This diagram outlines the logical steps to investigate the potential anti-inflammatory mechanism of action of **methyl melissate**.



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References

- 1. Methyl triacontanate | C31H62O2 | CID 12400 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. chemimpex.com [chemimpex.com]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. Methyl melissate | 629-83-4 | Benchchem [benchchem.com]
- 6. youtube.com [youtube.com]
- 7. One-step lipid extraction and fatty acid methyl esters preparation from fresh plant tissues -PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Natural abundance 2H-ERETIC-NMR authentication of the origin of methyl salicylate -PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 10. merckmillipore.com [merckmillipore.com]
- 11. ijpsjournal.com [ijpsjournal.com]
- 12. medwinpublishers.com [medwinpublishers.com]
- 13. protocols.io [protocols.io]
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